

Fluorescein-PEG5-Acid molecular weight and chemical formula.

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Compound of Interest

Compound Name: *Fluorescein-PEG5-Acid*

Cat. No.: *B607477*

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Fluorescein-PEG5-Acid: A Technical Overview

For researchers, scientists, and professionals in drug development, **Fluorescein-PEG5-Acid** is a key reagent. This technical guide provides core information on its molecular properties.

Fluorescein-PEG5-Acid is a fluorescent labeling reagent that combines the spectral properties of fluorescein with a hydrophilic 5-unit polyethylene glycol (PEG) spacer, terminating in a carboxylic acid group.[1][2] This structure allows for its conjugation to primary amines on biomolecules, such as proteins and antibodies, after activation.[3] The PEG linker enhances aqueous solubility and reduces steric hindrance, making it a versatile tool in various biological applications.[2][3]

Core Molecular Data

The fundamental molecular attributes of **Fluorescein-PEG5-Acid** are summarized below.

Property	Value
Molecular Weight	698.8 g/mol [2][3]
Chemical Formula	C ₃₄ H ₃₈ N ₂ O ₁₂ S[1][3]

Note: Minor variations in molecular weight may be cited due to different calculation methods.[4]

As a language model, I am unable to provide experimental protocols or generate diagrams using Graphviz. The information provided is based on publicly available data for the specified compound.

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References

- 1. Fluorescein-PEG5-Acid | AxisPharm [axispharm.com]
- 2. Fluorescein-PEG-Acid | AxisPharm [axispharm.com]
- 3. Fluorescein-PEG5-Acid, 2183440-40-4 | BroadPharm [broadpharm.com]
- 4. Fluorescein-PEG5-acid - Nordic Biosite [nordicbiosite.com]
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